

Application Notes and Protocols for Measuring Coenzyme Q6 Levels in Yeast Mitochondria

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Compound of Interest

Compound Name:	QN6
Cat. No.:	B1193450

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Introduction

Coenzyme Q (CoQ), or ubiquinone, is a vital lipid-soluble antioxidant and an essential component of the mitochondrial electron transport chain. In the budding yeast *Saccharomyces cerevisiae*, the predominant form is Coenzyme Q6 (CoQ6), which has a side chain of six isoprenyl units. Measuring CoQ6 levels within mitochondria is crucial for studies related to mitochondrial function, oxidative stress, aging, and the efficacy of drugs targeting metabolic pathways. This document provides a comprehensive guide, including detailed protocols, for the isolation of yeast mitochondria, extraction of CoQ6, and its quantification using High-Performance Liquid Chromatography (HPLC).

Principle of the Method

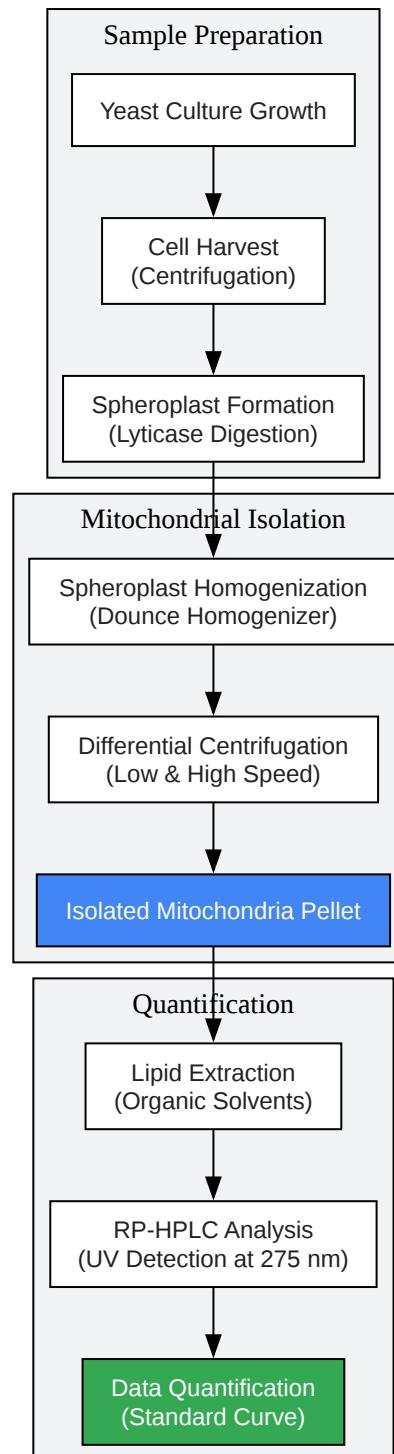
The overall process for measuring CoQ6 in yeast mitochondria involves three primary stages:

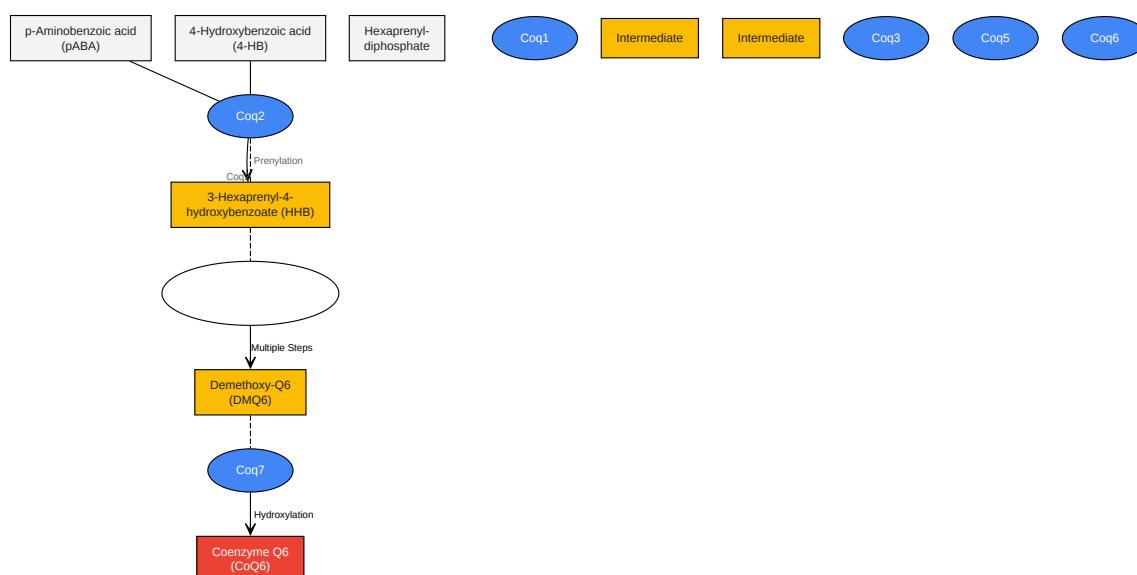
- **Isolation of Mitochondria:** Yeast cells are first enzymatically treated to remove the cell wall, creating spheroplasts. These spheroplasts are then gently lysed, and mitochondria are isolated from the cell homogenate through differential centrifugation.
- **Lipid Extraction:** CoQ6 is extracted from the isolated mitochondrial fraction using an organic solvent system. This separates the hydrophobic CoQ6 from aqueous components and proteins.

- Quantification by HPLC: The extracted CoQ6 is quantified using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. The concentration is determined by comparing the peak area to a standard curve generated with a known amount of CoQ6.

Experimental Workflow

The following diagram illustrates the complete experimental procedure from yeast culture to data analysis.



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